

Experimental Findings in Alzheimer's Disease Models

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Compound Focus: Bufexamac

CAS No.: 2438-72-4

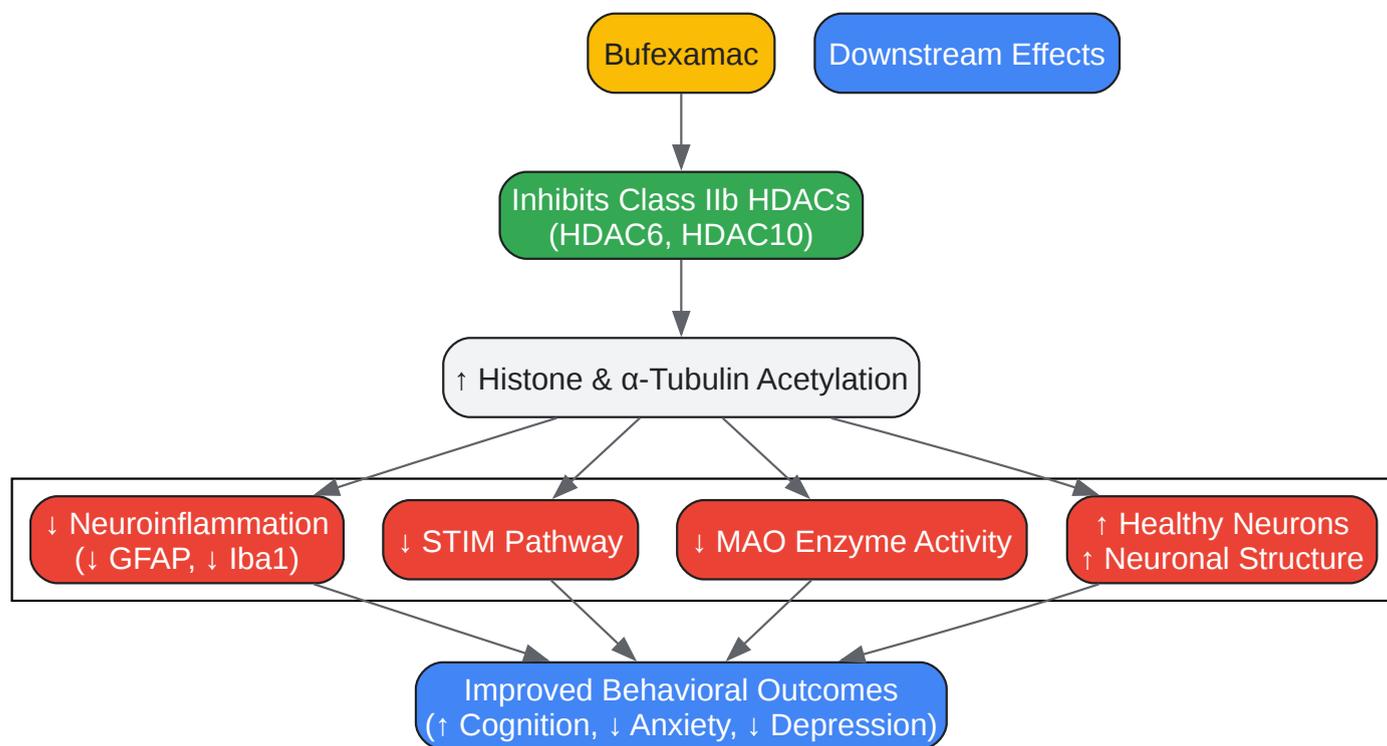
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Recent preclinical studies investigate **bufexamac**'s effects on Alzheimer's disease (AD) pathologies. The table below summarizes key experimental data and findings.

Aspect	Experimental Detail	Key Findings
Animal Model	Male rats, intracerebroventricular A β 25-35 injection [1]	Models amyloid-beta-induced AD-like pathology & behavior.
Treatment Regimen	20 μ g/rat of Bufexamac; 8-day treatment [1] [2]	Improved cognitive function, reduced anxiety/depression-like behavior.
Neuropathology	H&E staining, Western blot, ELISA [1]	Increased healthy neuron count; reduced GFAP/Iba1 (neuroinflammation markers).
Molecular Mechanisms	Analysis of protein acetylation, pathways, enzymes [1] [2]	Increased histone/ α -tubulin acetylation; downregulated STIM pathway; lowered Monoamine Oxidase (MAO) activity.

The proposed mechanism of action for **bufexamac** in an Alzheimer's disease model, based on the studied literature, can be visualized as follows:



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*Proposed mechanism of **Bufexamac** in Alzheimer's disease models.*

Technical and Safety Profile

- **Chemical Properties:** **Bufexamac** (C₁₂H₁₇NO₃) has a molecular weight of 223.27–223.30 g/mol [3] [4] [5]. It is a carboxylic acid derivative that acts as a zinc-binding group (ZBG) to inhibit HDACs [6] [7].
- **Safety and Adverse Drug Reactions (ADRs):** A 2025 pharmacovigilance study includes **bufexamac** in a profile of HDAC inhibitors [7]. Its most documented risk is **severe allergic contact dermatitis**, which led to its withdrawal from the European and Australian markets for topical use [3] [7]. Systemic safety data is more limited compared to other HDAC inhibitors.

Interpretation and Future Directions

The research suggests **bufexamac**'s value lies in its **selectivity**. Unlike broad-spectrum HDAC inhibitors which can cause significant side effects, targeting only Class IIb HDACs may offer a more favorable therapeutic profile for central nervous system diseases [1] [6] [7].

However, its **history of topical allergic reactions** necessitates extensive safety studies before considering systemic repurposing [3] [7]. Future work should focus on:

- Establishing a full dose-response relationship.
- Determining its pharmacokinetics and brain penetration in different species.
- Further validating its efficacy in other neurodegenerative models.

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References

1. Effects of Bufexamac , a class , on behavior and... IIb HDAC inhibitor [pubmed.ncbi.nlm.nih.gov]
2. Effects of Bufexamac, a class IIb HDAC inhibitor, on ... [sciencedirect.com]
3. - Wikipedia Bufexamac [en.wikipedia.org]
4. | CAS#:2438-72-4 | Chemsrvc Bufexamac [chemsrc.com]
5. suppliers & manufacturers in China Bufexamac [chemicalbook.com]
6. Recent Insights into the Creation of Histone Deacetylase ... [pmc.ncbi.nlm.nih.gov]
7. Adverse drug reaction profiles of histone deacetylase ... [nature.com]

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